

Application of Octan-2-one-d5 in Environmental Sample Analysis: A Detailed Guide

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Compound of Interest

Compound Name: Octan-2-one-d5

Cat. No.: B12365059

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Introduction

Octan-2-one-d5 is a deuterated form of 2-octanone, a volatile organic compound (VOC) that can be found in the environment. Due to its isotopic labeling, **Octan-2-one-d5** serves as an excellent internal standard or surrogate for the quantification of 2-octanone and other structurally similar ketones and VOCs in various environmental matrices. Its use in analytical methods, such as gas chromatography-mass spectrometry (GC/MS), allows for accurate and precise measurements by correcting for variations in sample preparation, extraction efficiency, and instrument response. This document provides detailed application notes and protocols for the use of **Octan-2-one-d5** in the analysis of environmental samples.

Application Notes

The primary application of **Octan-2-one-d5** is in isotope dilution mass spectrometry (IDMS) for the quantitative analysis of VOCs. As an internal standard, it is added to a sample in a known quantity before any sample preparation or analysis steps. Because **Octan-2-one-d5** is chemically almost identical to its non-deuterated analog, 2-octanone, it experiences similar losses during extraction and derivatization, and exhibits similar chromatographic behavior. However, it can be distinguished by its higher mass-to-charge ratio in a mass spectrometer. This allows for the accurate quantification of the native analyte, as the ratio of the native analyte to the labeled standard is independent of recovery.

Key Applications:

- Water Analysis: Quantification of 2-octanone and other ketones in groundwater, surface water, and wastewater samples.
- Soil and Sediment Analysis: Determination of VOC contamination in soil and sediment samples.
- Air Monitoring: Use in methods for trapping and analyzing airborne VOCs.

Quantitative Data Summary

The following tables summarize representative quantitative data for the use of **Octan-2-one-d5** as an internal standard in the analysis of 2-octanone in water and soil samples. These values are typical for methods like U.S. EPA Method 8260 or similar purge and trap or headspace GC/MS methods.

Table 1: Representative Calibration Data for 2-Octanone with **Octan-2-one-d5** Internal Standard

| Calibration Level | 2-Octanone Concentration (µg/L) | Octan-2-one-d5 Concentration (µg/L) | Response Factor (RF) | % Relative Standard Deviation (%RSD) |
|-------------------|---------------------------------|-------------------------------------|----------------------|--------------------------------------|
| 1 | 1.0 | 20 | 0.051 | 12.5 |
| 2 | 5.0 | 20 | 0.055 | |
| 3 | 10.0 | 20 | 0.058 | |
| 4 | 20.0 | 20 | 0.060 | |
| 5 | 50.0 | 20 | 0.062 | |
| 6 | 100.0 | 20 | 0.065 | |

Table 2: Representative Quality Control Data

| Quality Control Sample | Analyte | Spiked Concentration (µg/L) | Measured Concentration (µg/L) | Recovery (%) | Relative Percent Difference (RPD) |
|---------------------------|------------|-----------------------------|-------------------------------|----------------|-----------------------------------|
| Method Blank | 2-Octanone | Not Applicable | < 0.5 | Not Applicable | Not Applicable |
| Laboratory Control Sample | 2-Octanone | 20 | 18.8 | 94 | Not Applicable |
| Matrix Spike | 2-Octanone | 20 | 17.2 | 86 | 5.8 |
| Matrix Spike Duplicate | 2-Octanone | 20 | 18.2 | 91 | |

Experimental Protocols

Below are detailed protocols for the analysis of 2-octanone in water and soil samples using **Octan-2-one-d5** as an internal standard.

Protocol 1: Analysis of 2-Octanone in Water by Purge and Trap GC/MS

- Sample Preparation: a. Collect water samples in 40 mL VOA vials with a Teflon-lined septum cap. Ensure no headspace is present. b. If required, preserve the sample by adding hydrochloric acid to a pH < 2. c. Store samples at 4°C until analysis.
- Internal Standard Spiking: a. Prepare a stock solution of **Octan-2-one-d5** in methanol at a concentration of 100 µg/mL. b. Spike a known volume (e.g., 5 µL) of the internal standard stock solution into a 5 mL aliquot of the water sample just before analysis. This results in a final internal standard concentration of 20 µg/L.
- Purge and Trap Analysis: a. Use an automated purge and trap system connected to a GC/MS. b. Purge the sample with an inert gas (e.g., helium) at a flow rate of 40 mL/min for 11 minutes. c. The purged VOCs are trapped on a suitable sorbent trap (e.g., Tenax). d. After purging, the trap is heated to desorb the analytes onto the GC column.

4. GC/MS Conditions:

- GC Column: 30 m x 0.25 mm ID, 1.4 μ m film thickness DB-624 or equivalent.
- Oven Program: 35°C for 5 min, ramp to 180°C at 10°C/min, hold for 5 min.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- MS Interface Temperature: 280°C.
- MS Source Temperature: 230°C.
- MS Mode: Electron Ionization (EI) at 70 eV, scanning from m/z 35 to 350.
- Quantification Ions: 2-Octanone (m/z 43, 58, 71), **Octan-2-one-d5** (m/z 46, 63, 76).

Protocol 2: Analysis of 2-Octanone in Soil by Headspace GC/MS

1. Sample Preparation: a. Collect soil samples in appropriate containers and store at 4°C. b. Weigh 5 g of the soil sample into a 20 mL headspace vial. c. Add 5 mL of reagent-grade water to the vial.

2. Internal Standard Spiking: a. Prepare a stock solution of **Octan-2-one-d5** in methanol at a concentration of 100 μ g/g. b. Spike a known amount (e.g., 5 μ L) of the internal standard stock solution into the headspace vial containing the soil and water slurry.

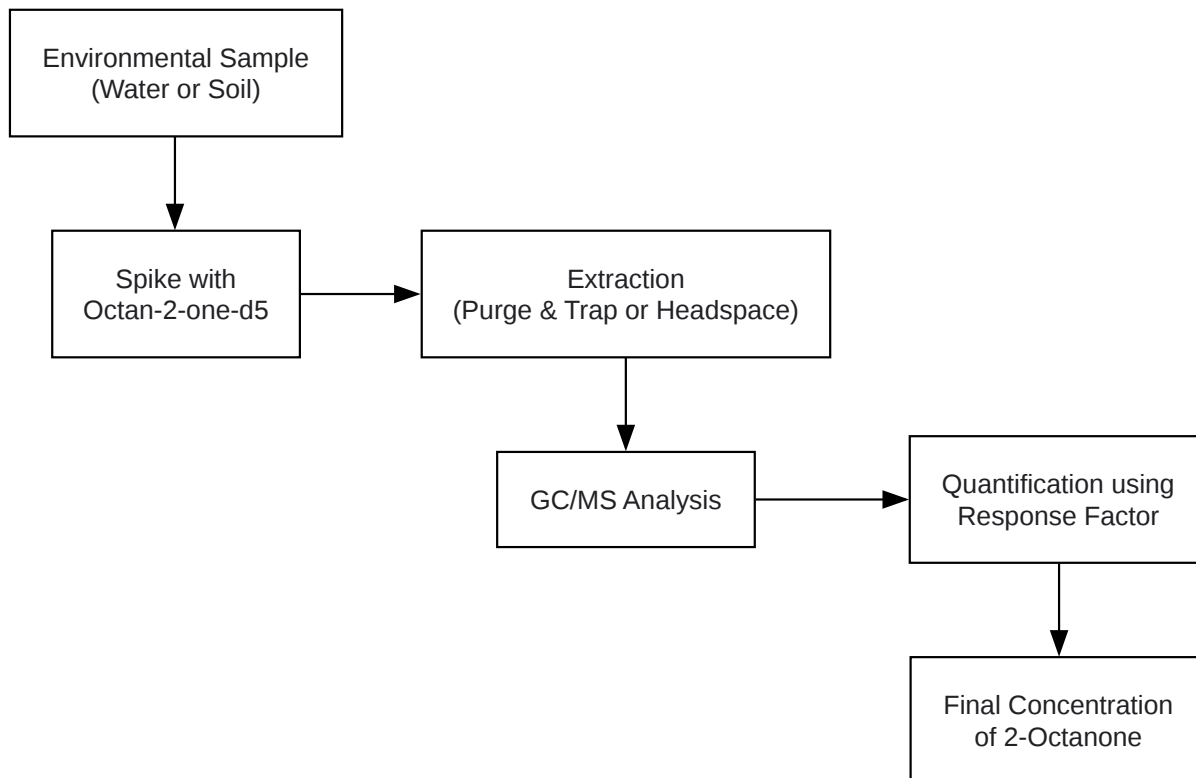
3. Headspace Analysis: a. Place the vial in the headspace autosampler. b. Equilibrate the vial at 80°C for 15 minutes. c. Inject 1 mL of the headspace gas into the GC/MS.

4. GC/MS Conditions:

- Use the same GC/MS conditions as described in Protocol 1.

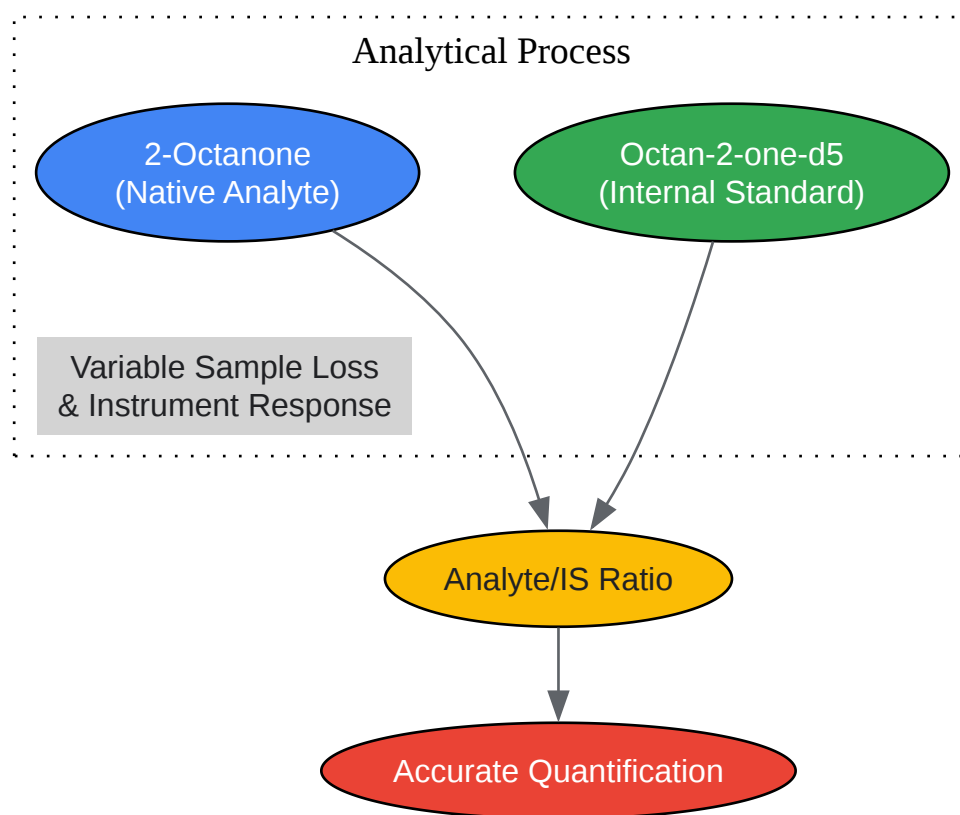
Visualizations

The following diagrams illustrate the experimental workflow and the logical relationship of using an internal standard.



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Caption: Experimental workflow for the analysis of 2-octanone using **Octan-2-one-d5**.



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Caption: Logical relationship of internal standard-based quantification.

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